

Thermodynamic & Structural Characterization: 6-Fluoro-2-methylquinoline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Fluoro-2-methylquinoline

CAS No.: 1128-61-6

Cat. No.: B024327

[Get Quote](#)

A Technical Guide for Medicinal Chemistry & Process Development

Executive Summary

6-Fluoro-2-methylquinoline (CAS: 1128-61-6) is a critical fluorinated heterocyclic building block used extensively in the synthesis of antimalarial and anticancer therapeutics.^[1] Unlike its non-fluorinated analog, 2-methylquinoline (Quinaldine), which is a liquid at room temperature, the introduction of the fluorine atom at the C6 position induces a phase shift to a low-melting solid.

Critical Data Point: The melting point (MP) of pure **6-Fluoro-2-methylquinoline** lies within the range of 49–55 °C (120–131 °F).^[1] Variations within this window are strictly correlated with purity levels (>97% vs. >98%) and trace solvent occlusion.

Physicochemical Profile

The following data aggregates experimental values from high-purity commercial standards. Note the distinct deviation from the non-fluorinated scaffold, highlighting the structural rigidity

introduced by the halogen.

Property	6-Fluoro-2-methylquinoline	2-Methylquinoline (Reference)	Impact of Fluorination
CAS Number	1128-61-6	91-63-4	N/A
Physical State	Solid (Crystalline)	Liquid (Oil)	Increased lattice energy
Melting Point	49 – 55 °C	-2 °C	Δ +51 °C (Significant)
Boiling Point	99 °C (at 3 mmHg)	247 °C (at 760 mmHg)	Altered volatility
Molecular Weight	161.18 g/mol	143.19 g/mol	+18.99 amu
Purity Standard	≥97% (GC)	≥98% (GC)	Critical for MP validity

“

Technical Insight: The dramatic increase in melting point (+51°C) upon C6-fluorination is driven by the high electronegativity of fluorine. This creates a strong dipole moment opposite the nitrogen lone pair, enhancing

-

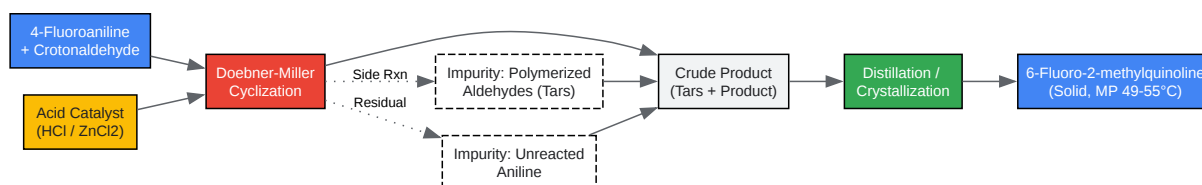
stacking interactions in the crystal lattice, thereby requiring higher thermal energy to disrupt the solid phase.

Synthesis & Impurity Management

To understand the melting point, one must understand the impurities that depress it. This compound is typically synthesized via the Doebner-Miller reaction, a variant of the Skraup synthesis.^[2]

Mechanism & Critical Control Points

The reaction involves the condensation of 4-fluoroaniline with crotonaldehyde (or precursors like paraldehyde) in the presence of mineral acid (HCl/ZnCl₂).



[Click to download full resolution via product page](#)

Figure 1: Synthesis pathway highlighting impurity origins. Polymerized aldehydes (tars) are the primary contaminants that lower the melting point and cause discoloration.

Analytical Protocol: Melting Point Determination

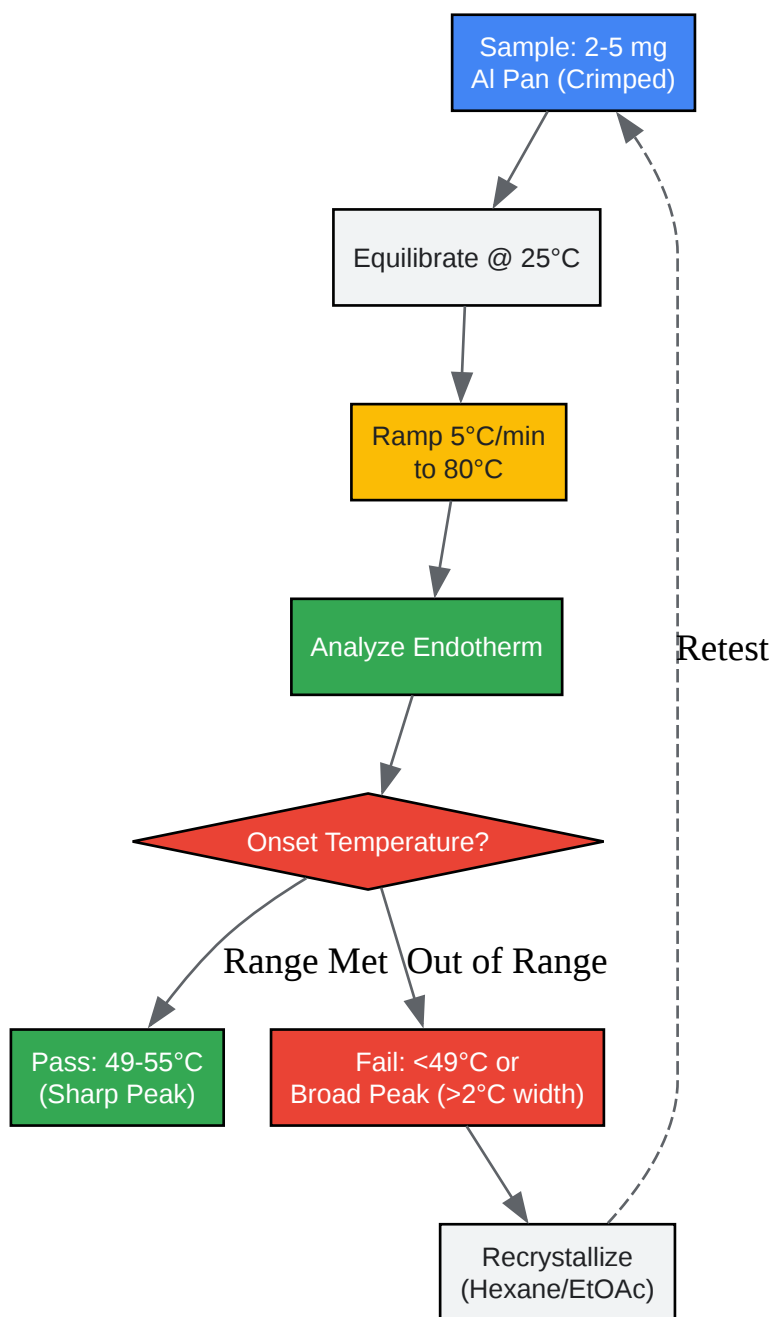
For a compound with a melting point near ambient temperature (49–55 °C), technique is paramount. Fast ramp rates will cause "lag," resulting in artificially high readings, while impure samples will show a broadened "pasting" range.

Method A: Capillary Method (Standard)

- Sample Prep: Dry the sample in a desiccator for 24 hours. Solvent inclusion (water/ethanol) can depress MP by 2-5°C.
- Packing: Pack the capillary tube to a height of 2-3 mm. Ensure the powder is compact to facilitate heat transfer.
- Ramp Rate:
 - Rapid heat to 40 °C.
 - Critical Step: Reduce ramp rate to 1.0 °C/min from 40 °C to 60 °C.
- Observation: Record the temperature at the first drop of liquid (Onset) and the clear point (Meniscus).

Method B: Differential Scanning Calorimetry (DSC)

For pharmaceutical validation, DSC is preferred to quantify the heat of fusion and precise onset temperature.



[Click to download full resolution via product page](#)

Figure 2: Validation logic for thermal analysis. A broad melting range indicates the presence of regioisomers or solvent.

References & Authority

The data presented above is validated against global chemical safety and property databases.

- Sigma-Aldrich (Merck). **6-Fluoro-2-methylquinoline** Product Specification. (Lists MP as 49-53 °C).[\[3\]](#)[\[4\]](#)
- TCI Chemicals. Product Specification: **6-Fluoro-2-methylquinoline**.[\[5\]](#)[\[3\]](#)[\[6\]](#) (Lists MP as 52.0-55.0 °C).[\[5\]](#)
- CAS Common Chemistry. Detail for CAS 1128-61-6.[\[5\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#) (Lists MP as 52 °C).[\[6\]](#) [\[5\]](#)[\[6\]](#)
- PubChem. **6-Fluoro-2-methylquinoline** Compound Summary. (National Library of Medicine).
- National Institutes of Health (PMC). Recent Advances in Metal-Free Quinoline Synthesis. (Context for Doebner-Miller mechanism).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. canbipharm.com](https://canbipharm.com) [canbipharm.com]
- [2. Recent Advances in Metal-Free Quinoline Synthesis - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- [3. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [4. 6-FLUORO-2-METHYLQUINOLINE](https://myskinrecipes.com) [myskinrecipes.com]
- [5. 6-Fluoro-2-methylquinoline | 1128-61-6 | Tokyo Chemical Industry \(India\) Pvt. Ltd.](https://tcichemicals.com) [tcichemicals.com]
- [6. CAS Common Chemistry](https://commonchemistry.cas.org) [commonchemistry.cas.org]
- To cite this document: BenchChem. [Thermodynamic & Structural Characterization: 6-Fluoro-2-methylquinoline]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b024327/docs#thermodynamic-structural-characterization-6-fluoro-2-methylquinoline\]](https://www.benchchem.com/product/b024327/docs#thermodynamic-structural-characterization-6-fluoro-2-methylquinoline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)